

Handling and storage precautions for Diisopropylamine hydrochloride

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Compound of Interest

Compound Name: Diisopropylamine hydrochloride

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An In-depth Technical Guide to the Handling and Storage of **Diisopropylamine Hydrochloride**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the essential precautions for the safe handling and storage of **Diisopropylamine hydrochloride**. Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the integrity of research materials.

Hazard Identification and Classification

Diisopropylamine hydrochloride is a chemical that requires careful handling due to its potential health and safety risks. It is harmful if swallowed and can cause skin and eye irritation. [1] The free base, Diisopropylamine, is classified as a highly flammable liquid and vapor, harmful if swallowed, causes severe skin burns and eye damage, is toxic if inhaled, and may cause respiratory irritation. [2][3] While the hydrochloride salt form may have different physical properties, it is prudent to handle it with similar precautions, especially regarding personal exposure.

Handling Precautions

When working with **Diisopropylamine hydrochloride**, it is imperative to use appropriate personal protective equipment (PPE) and to work in a well-ventilated area, preferably under a chemical fume hood. [4]

Engineering Controls:

- Ventilation: Use only in a well-ventilated area, such as a chemical fume hood, to minimize inhalation exposure.[2][4][5]
- Eye Wash Stations and Safety Showers: Ensure that emergency eyewash stations and safety showers are readily accessible in the immediate work area.[6]

Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles or a face shield.[6][7] Standard safety glasses are not sufficient.
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin contact.[4] [6] Safety equipment suppliers can provide recommendations on the most protective materials.
- Respiratory Protection: If exposure limits are exceeded or if irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter for ammonia and organic ammonia derivatives.[4]

General Hygiene Practices:

- Do not eat, drink, or smoke in areas where **Diisopropylamine hydrochloride** is handled, stored, or processed.[2][6][7]
- Wash hands thoroughly after handling and before breaks.[2][5]
- Remove and wash contaminated clothing before reuse.[5]

Storage Requirements

Proper storage of **Diisopropylamine hydrochloride** is crucial to maintain its stability and to prevent hazardous situations.

- General Storage: Store in a cool, dry, well-ventilated place.[2][4][8]
- Container Integrity: Keep containers tightly closed.[2][4][7]

- Temperature: One supplier specifies a storage temperature of 2°C - 8°C.[1] Another general recommendation is to store below 38°C.
- Inert Atmosphere: For optimal stability, store under a nitrogen blanket.[1]
- Segregation: Store away from incompatible materials, particularly strong oxidizing agents, strong acids, and sources of ignition.[4][6][8] It should be stored in an area designated for flammable materials.[4][5]

Accidental Release and First Aid Measures

Accidental Release: In the event of a spill, evacuate personnel from the area and ensure adequate ventilation.[4][5] Remove all sources of ignition.[2][5][7] The spilled material should be absorbed with an inert, non-combustible material such as sand or diatomaceous earth and collected in a suitable, closed container for disposal.[2][4]

First Aid:

- Inhalation: If inhaled, remove the person to fresh air and keep them comfortable for breathing.[2][4] Seek immediate medical attention.[4]
- Skin Contact: If on skin, immediately take off all contaminated clothing and rinse the skin with plenty of water or shower.[2][4]
- Eye Contact: In case of eye contact, rinse cautiously with water for several minutes.[4] Remove contact lenses if present and easy to do. Continue rinsing.[4] Seek immediate medical advice.[9]
- Ingestion: If swallowed, rinse the mouth. Do NOT induce vomiting.[2][7] Call a physician or poison control center immediately.[4]

Fire-Fighting Measures

Diisopropylamine, the free base, is highly flammable.[2][3][9] While the hydrochloride salt is less volatile, appropriate fire precautions should still be taken.

- Suitable Extinguishing Media: Use carbon dioxide (CO₂), dry chemical, sand, or alcohol-resistant foam.[4] Water spray can be used to cool closed containers.[4]

- Unsuitable Extinguishing Media: A heavy water stream may be ineffective.[7]
- Hazardous Combustion Products: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide, carbon dioxide, and nitrogen oxides.[4]

Quantitative Data Summary

The following tables summarize key quantitative data for Diisopropylamine and its hydrochloride salt.

Physical and Chemical Properties of Diisopropylamine

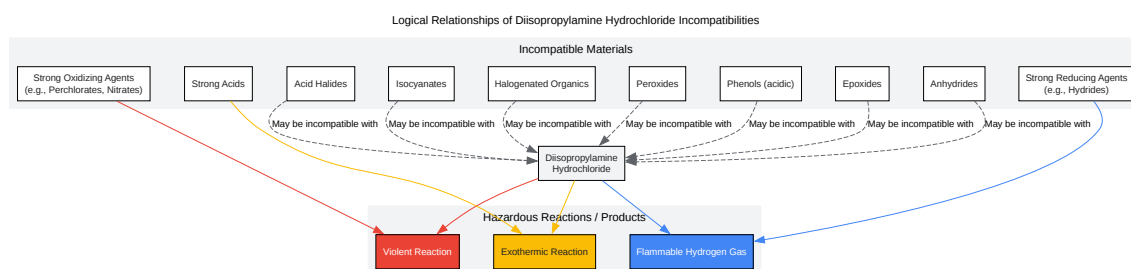
Property	Value
Melting Point	-61 °C / -77.8 °F[4]
Boiling Point	84 °C / 183 °F[7][10]
Flash Point	-13.5 °C / 7.7 °F[4]
Autoignition Temperature	285 °C / 545 °F[4]
Lower Explosion Limit	0.8%[4]
Upper Explosion Limit	7.1%[4]
Specific Gravity	0.716[4]
Vapor Pressure	70 mmHg[10]

Physical Properties of Diisopropylamine Hydrochloride

Property	Value
Melting Point	210 °C[1] or 216-218 °C[11]
Molecular Formula	C ₆ H ₁₅ N·HCl[1]
Molecular Weight	137.65 g/mol [1]

Incompatibility and Reactivity

Diisopropylamine and its salts can react violently with certain classes of compounds. The following diagram illustrates these incompatibilities.



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